

impact of polysorbate 80 on Telavancin susceptibility testing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Telavancin hydrochloride*

Cat. No.: *B1663081*

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Technical Support Center: Telavancin Susceptibility Testing

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Telavancin susceptibility testing.

Frequently Asked Questions (FAQs)

Q1: Why is the addition of polysorbate 80 necessary for Telavancin susceptibility testing?

A1: Telavancin is a lipoglycopeptide antibiotic that can adhere to the plastic surfaces of standard microtiter plates used in broth microdilution (BMD) assays.^{[1][2]} This binding leads to a lower effective concentration of the drug in the test medium, resulting in an underestimation of its true in vitro potency and falsely elevated Minimum Inhibitory Concentration (MIC) values.^{[1][2]} The addition of a surfactant like polysorbate 80 (P-80) at a final concentration of 0.002% prevents this non-specific binding, ensuring a more accurate determination of the Telavancin MIC.^{[1][2][3]}

Q2: What is the recommended concentration of polysorbate 80 and why is it critical?

A2: The Clinical and Laboratory Standards Institute (CLSI) recommends a final concentration of 0.002% polysorbate 80 in the test medium for Telavancin susceptibility testing.^{[4][5]} Adhering to

this specific concentration is crucial for obtaining accurate and reproducible MIC results.[3] This concentration has been shown to effectively prevent the loss of Telavancin due to binding to plastic surfaces without interfering with the growth of the test organisms.[1][6]

Q3: What are the consequences of omitting polysorbate 80 from the assay?

A3: Omitting polysorbate 80 will likely lead to inaccurately high MIC values for Telavancin, particularly for staphylococci and enterococci.[1][2] This could misclassify a susceptible isolate as non-susceptible, potentially impacting research and development decisions. Studies have shown that the revised method including P-80 provides MIC results that are 2- to 8-fold lower than the previous method for these organisms.[1][2]

Q4: Does polysorbate 80 affect the activity of other antibiotics?

A4: The impact of polysorbate 80 on other antibiotics varies. While it is essential for accurate testing of lipoglycopeptides like Telavancin, Dalbavancin, and Oritavancin, its effect on other classes of antibiotics should be evaluated on a case-by-case basis.[6][7] For instance, some studies have shown that P-80 can lower the MICs of polymyxins.[7] It is crucial to follow established guidelines for each specific antibiotic.

Q5: Are there any alternatives to polysorbate 80 for preventing drug loss?

A5: For certain organisms like streptococci that are tested in media supplemented with blood, the blood components can have a surfactant-like effect, reducing the binding of Telavancin.[1] However, for staphylococci and enterococci, which are typically tested without blood, polysorbate 80 is the recommended and standardized supplement.[1][6]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Higher than expected Telavancin MIC values for quality control strains.	Omission or incorrect concentration of polysorbate 80.	Ensure a final concentration of 0.002% polysorbate 80 is present in the test medium. Prepare fresh P-80 solutions and verify calculations.
Improper preparation of Telavancin stock solution.	Telavancin is poorly soluble in water. Use dimethyl sulfoxide (DMSO) as the solvent for preparing the stock solution as recommended by CLSI. [1] [3]	
Inconsistent or variable MIC results between experiments.	Incomplete mixing of polysorbate 80 in the media.	Thoroughly vortex or mix the media after the addition of polysorbate 80 to ensure a homogenous solution.
Variation in the source or lot of polysorbate 80.	Use a high-quality, research-grade polysorbate 80. If switching lots, consider running quality control strains to ensure consistency.	
Unexpectedly low MIC values or no bacterial growth in control wells.	Polysorbate 80 concentration is too high.	While 0.002% is generally not inhibitory, excessively high concentrations of surfactants can affect bacterial growth. [8] Verify the final concentration of P-80.
Contamination of polysorbate 80 stock.	Use sterile techniques when preparing and handling polysorbate 80 solutions. Filter-sterilize the P-80 solution if necessary.	

Quantitative Data Summary

The inclusion of 0.002% polysorbate 80 in the broth microdilution method has a significant impact on the measured MICs of Telavancin, particularly for staphylococci and enterococci.

Table 1: Impact of Polysorbate 80 on Telavancin MICs (µg/mL)

Organism	Method	MIC ₅₀	MIC ₉₀	Fold Decrease with P-80
Staphylococcus aureus	Previous (without P-80)	0.25	0.5	8-fold
	Revised (with P-80)	0.03	0.06	
Enterococcus faecium	Previous (without P-80)	0.25	0.5	8-fold
	Revised (with P-80)	0.03	0.06	
Enterococcus faecalis	Previous (without P-80)	0.5	1	8-fold
	Revised (with P-80)	0.06	0.12	
Streptococcus pneumoniae	Previous (without P-80)	0.03	-	4-fold
	Revised (with P-80)	0.008	-	

Data compiled from multiple studies.^{[1][3][5]} The fold decrease is an approximation based on the reported MIC shifts.

Experimental Protocols

Revised Broth Microdilution (BMD) Method for Telavancin Susceptibility Testing (as per CLSI)

guidelines)

This protocol outlines the key steps for performing Telavancin susceptibility testing using the CLSI-recommended revised BMD method.

1. Preparation of Telavancin Stock Solution:

- Due to its poor water solubility, dissolve Telavancin powder in 100% dimethyl sulfoxide (DMSO) to create a high-concentration stock solution (e.g., 1280 µg/mL).^{[1][3]}

2. Preparation of Media with Polysorbate 80:

- Prepare cation-adjusted Mueller-Hinton broth (CAMHB).
- Add polysorbate 80 to the CAMHB to achieve a final concentration of 0.002%. For example, add 20 µL of a 10% P-80 stock solution to 100 mL of CAMHB.
- Mix thoroughly to ensure complete dissolution and even distribution of the P-80.

3. Preparation of Telavancin Working Solutions:

- Perform serial dilutions of the Telavancin stock solution in the P-80 supplemented CAMHB to achieve the desired final concentrations in the microtiter plate.

4. Inoculum Preparation:

- Prepare a bacterial inoculum suspension equivalent to a 0.5 McFarland standard.
- Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

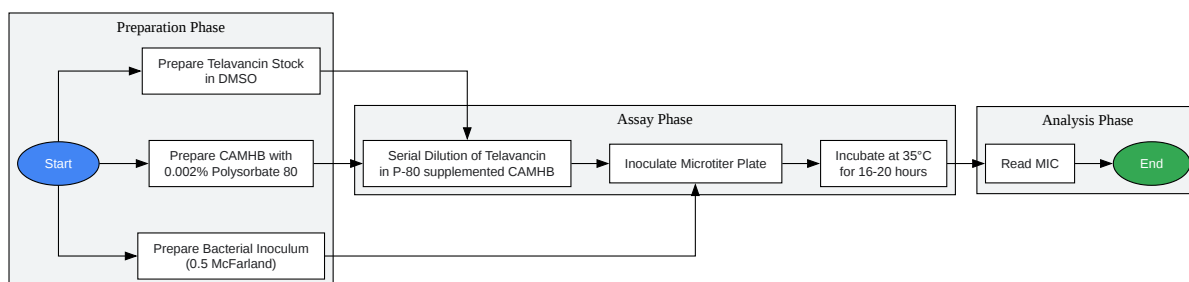
5. Inoculation and Incubation:

- Add the diluted bacterial inoculum to the wells of the microtiter plate containing the serially diluted Telavancin.
- Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
- Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.

6. MIC Determination:

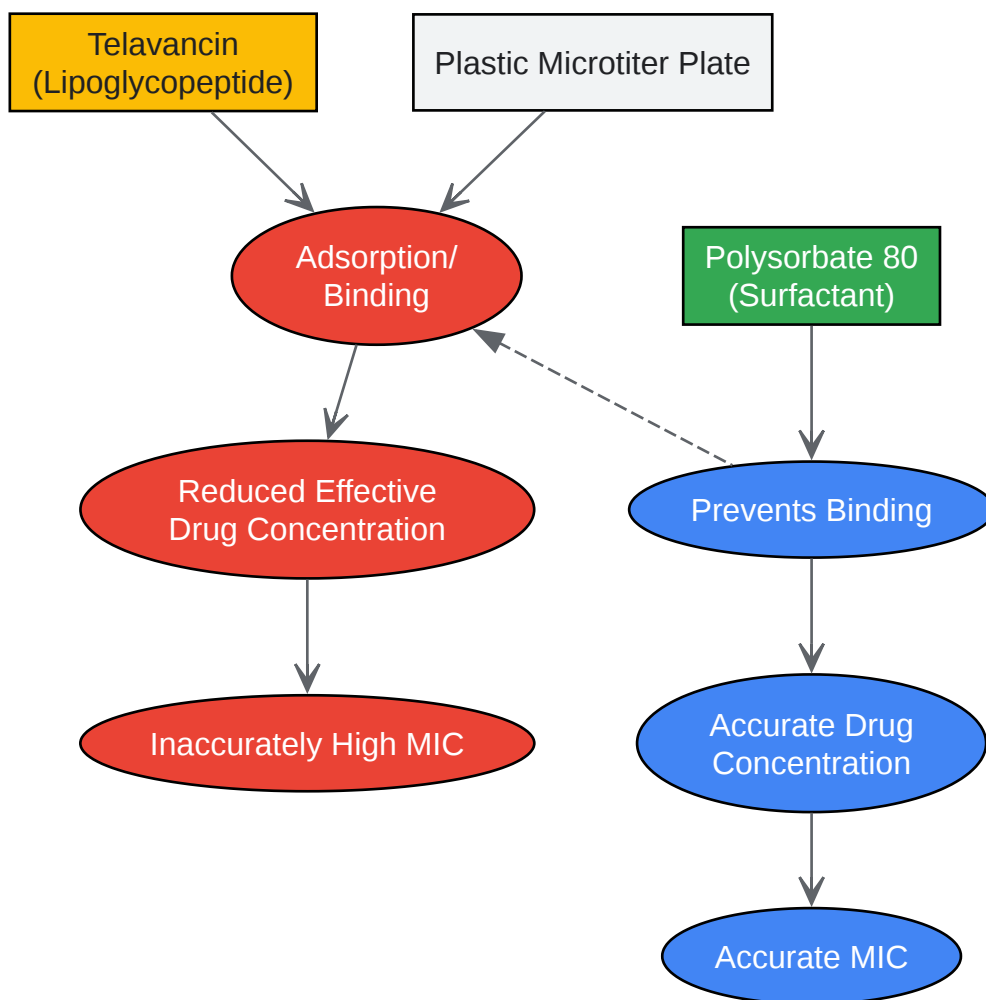
- Following incubation, determine the MIC by visually inspecting the plates for the lowest concentration of Telavancin that completely inhibits visible bacterial growth.

Visualizations



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Caption: Workflow for the revised Telavancin broth microdilution susceptibility testing method.



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- To cite this document: BenchChem. [impact of polysorbate 80 on Telavancin susceptibility testing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663081#impact-of-polysorbate-80-on-telavancin-susceptibility-testing]

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